

Application Notes and Protocols for Cycloeicosane

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Compound of Interest

Compound Name: Cycloeicosane

Cat. No.: B12656103

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **Cycloeicosane** (CAS No. 296-56-0). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

Compound Information

Cycloeicosane is a saturated cyclic hydrocarbon with the molecular formula $C_{20}H_{40}$. It is a waxy solid at room temperature and is used in various research applications, including as a reference standard and in the study of macrocyclic compounds.

Quantitative Data Summary

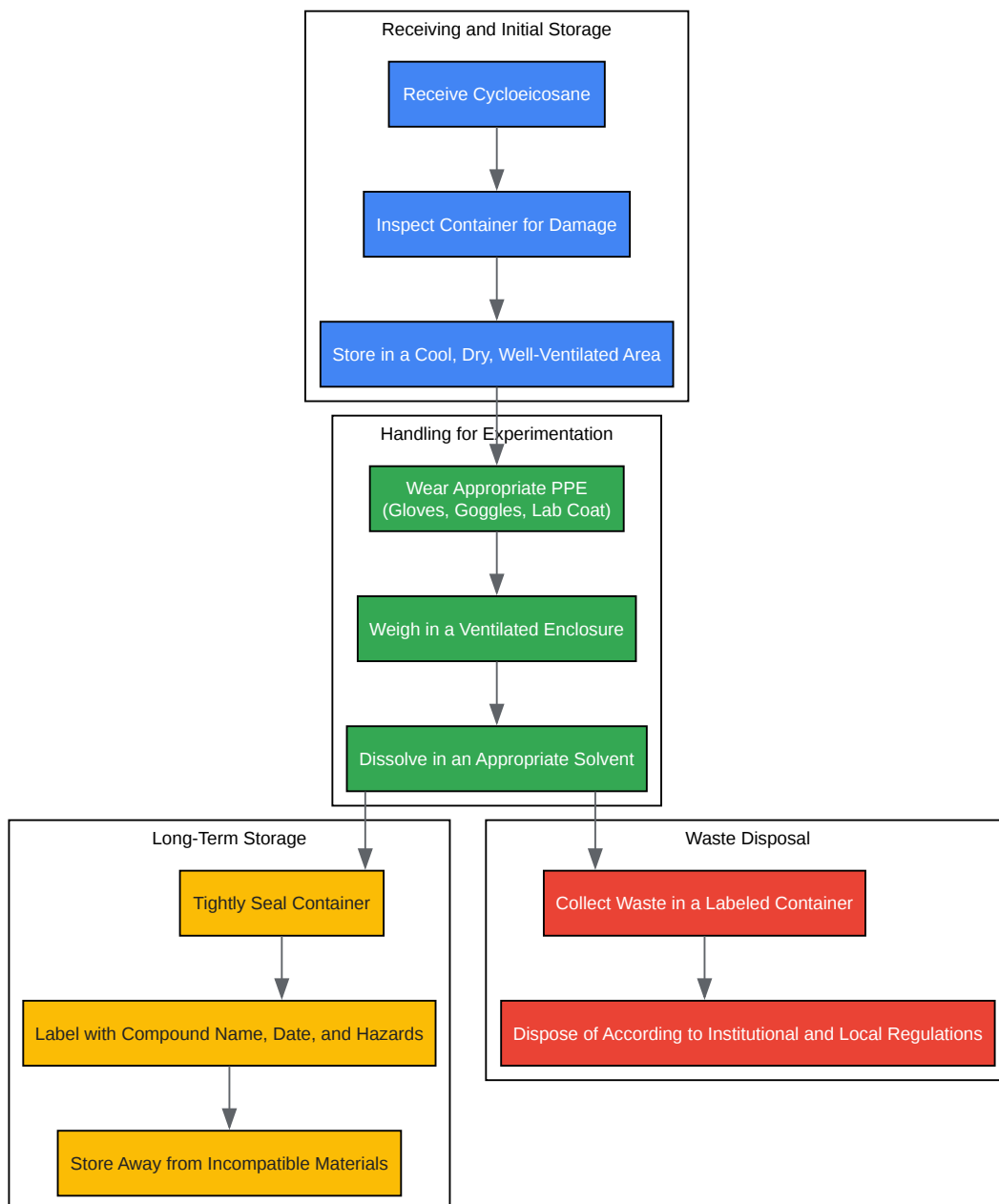
A summary of the key physical and chemical properties of **Cycloeicosane** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₂₀ H ₄₀	[1] [2] [3] [4]
Molecular Weight	280.53 g/mol	[1] [2] [3] [4]
CAS Number	296-56-0	[2] [3] [4] [5] [6]
Appearance	Solid	[6]
Melting Point	335 K (61.85 °C)	[4]
Boiling Point	387.2 °C at 760 mmHg	[3]
Density	0.79 g/cm ³	[3]
Flash Point	176.7 °C	[3]
Vapor Pressure	7.47E-06 mmHg at 25°C	[3]
LogP (Octanol/Water Partition Coefficient)	7.802 - 11.38	[1] [3]
Water Solubility (log ₁₀ WS in mol/l)	Data not readily available	[5]

Handling and Storage Procedures

The following diagram outlines the standard workflow for the safe handling and storage of **Cycloeicosane**.

Workflow for Safe Handling and Storage of Cycloelicosane



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Caption: Workflow for the safe handling and storage of **Cycloelicosane**.

3.1. Personal Protective Equipment (PPE)

When handling **Cycloeicosane**, it is essential to wear appropriate personal protective equipment to minimize exposure. This includes:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are recommended.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles should be worn.
- **Lab Coat:** A standard laboratory coat should be worn to protect clothing.

3.2. Storage

Cycloeicosane should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[7] It should be kept away from heat, sparks, and open flames.[8]

3.3. Spills and Waste Disposal

In the event of a spill, avoid generating dust.[6] Gently sweep the solid material into a suitable container for disposal.[7] The spill area should then be cleaned with a suitable solvent, followed by soap and water.[7] All waste materials should be disposed of in accordance with local, state, and federal regulations.

Experimental Protocols

4.1. Protocol for Determining Solubility

This protocol outlines a general method for determining the solubility of **Cycloeicosane** in a given solvent.

Objective: To determine the approximate solubility of **Cycloeicosane** in a selected solvent at a specific temperature.

Materials:

- **Cycloeicosane**
- Selected solvent (e.g., hexane, chloroform)

- Analytical balance
- Vortex mixer or magnetic stirrer
- Temperature-controlled water bath or incubator
- Centrifuge
- HPLC or GC-MS for quantitative analysis (optional)

Procedure:

- Prepare a series of saturated solutions by adding an excess amount of **Cycloeicosane** to a known volume of the selected solvent in several vials.
- Equilibrate the vials at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure equilibrium is reached.
- After equilibration, centrifuge the vials to separate the undissolved solid.
- Carefully collect an aliquot of the supernatant from each vial.
- Determine the concentration of **Cycloeicosane** in the supernatant. This can be done by gravimetric analysis (evaporating the solvent and weighing the residue) or by a suitable analytical technique such as HPLC or GC-MS.
- Express the solubility as g/L or mol/L.

4.2. Protocol for Purity Assessment by Gas Chromatography (GC)

This protocol provides a general method for assessing the purity of a **Cycloeicosane** sample.

Objective: To determine the purity of a **Cycloeicosane** sample by Gas Chromatography with Flame Ionization Detection (GC-FID).

Materials:

- **Cycloeicosane** sample

- High-purity solvent (e.g., hexane)
- Gas chromatograph equipped with a flame ionization detector (FID)
- Appropriate GC column (e.g., a non-polar capillary column)
- Helium or other suitable carrier gas

Procedure:

- Prepare a dilute solution of the **Cycloeicosane** sample in the chosen solvent (e.g., 1 mg/mL).
- Set up the GC-FID system with an appropriate temperature program for the oven, injector, and detector. The temperature program should be optimized to ensure good separation of **Cycloeicosane** from any potential impurities.
- Inject a small volume (e.g., 1 µL) of the sample solution into the GC.
- Record the chromatogram.
- Identify the peak corresponding to **Cycloeicosane** based on its retention time (which can be confirmed with a pure standard if available).
- Calculate the purity of the sample by determining the area percentage of the **Cycloeicosane** peak relative to the total area of all peaks in the chromatogram.

$$\text{Purity (\%)} = (\text{Area of } \mathbf{Cycloeicosane} \text{ Peak} / \text{Total Area of All Peaks}) \times 100$$

Disclaimer: The information provided in these Application Notes and Protocols is intended for use by qualified professionals and is based on currently available data. It is the responsibility of the user to conduct a thorough risk assessment before handling or using **Cycloeicosane**. Always consult the most recent Safety Data Sheet (SDS) for the most up-to-date safety information.

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